

# Proper Disposal of Antiblaze 100: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Antiblaze 100

Cat. No.: B10775394

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals are paramount to ensuring a safe and compliant work environment. This document provides essential, step-by-step guidance for the safe disposal of **Antiblaze 100**, a chlorinated phosphate ester flame retardant.

**Antiblaze 100**, also known as Antiblaze V6, requires careful management as a halogenated organic compound. Adherence to established protocols is critical to protect personnel and the environment. The primary recommended method of disposal for **Antiblaze 100** is high-temperature incineration.<sup>[1]</sup>

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing appropriate personal protective equipment (PPE), including safety glasses or goggles, chemical-resistant gloves, and a lab coat.<sup>[1]</sup> All handling of **Antiblaze 100** waste should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any potential vapors.

## Waste Segregation and Collection

Proper segregation of chemical waste is a critical first step in the disposal process. Halogenated and non-halogenated organic wastes must be collected in separate, clearly labeled containers.

**Step 1: Container Selection** Select a chemically compatible and leak-proof container for collecting **Antiblaze 100** waste. Polyethylene or glass containers are generally suitable. The container must have a secure, tight-fitting lid.

**Step 2: Waste Labeling** Label the waste container clearly with the words "Hazardous Waste" and the full chemical name, "**Antiblaze 100**" or "Chlorinated Phosphate Ester Waste." Do not use abbreviations. The label should also include the date when the first drop of waste is added to the container.

**Step 3: Waste Accumulation** Collect all waste containing **Antiblaze 100**, including contaminated labware (e.g., pipette tips, gloves), in the designated container. Keep the container closed at all times, except when adding waste.

## Storage of Antiblaze 100 Waste

Waste containers must be stored in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation. The SAA should be away from sources of ignition and incompatible materials. Ensure the storage area has secondary containment to capture any potential leaks.

## Disposal Procedure

The recommended disposal method for **Antiblaze 100** is incineration at a licensed hazardous waste facility.<sup>[1]</sup> This process utilizes high temperatures to break down the chemical into less hazardous components. The incinerator must be equipped with an afterburner and a scrubber to neutralize harmful combustion byproducts, such as hydrogen chloride.<sup>[1]</sup>

Under no circumstances should **Antiblaze 100** be disposed of down the drain or in regular landfill trash.<sup>[1]</sup> This substance is not to be disposed of in sanitary sewers, storm sewers, or landfills.<sup>[1]</sup>

To arrange for disposal, contact your institution's Environmental Health and Safety (EHS) office. They will provide guidance on the proper procedures for waste pickup and will work with a licensed hazardous material disposal company for final disposal.

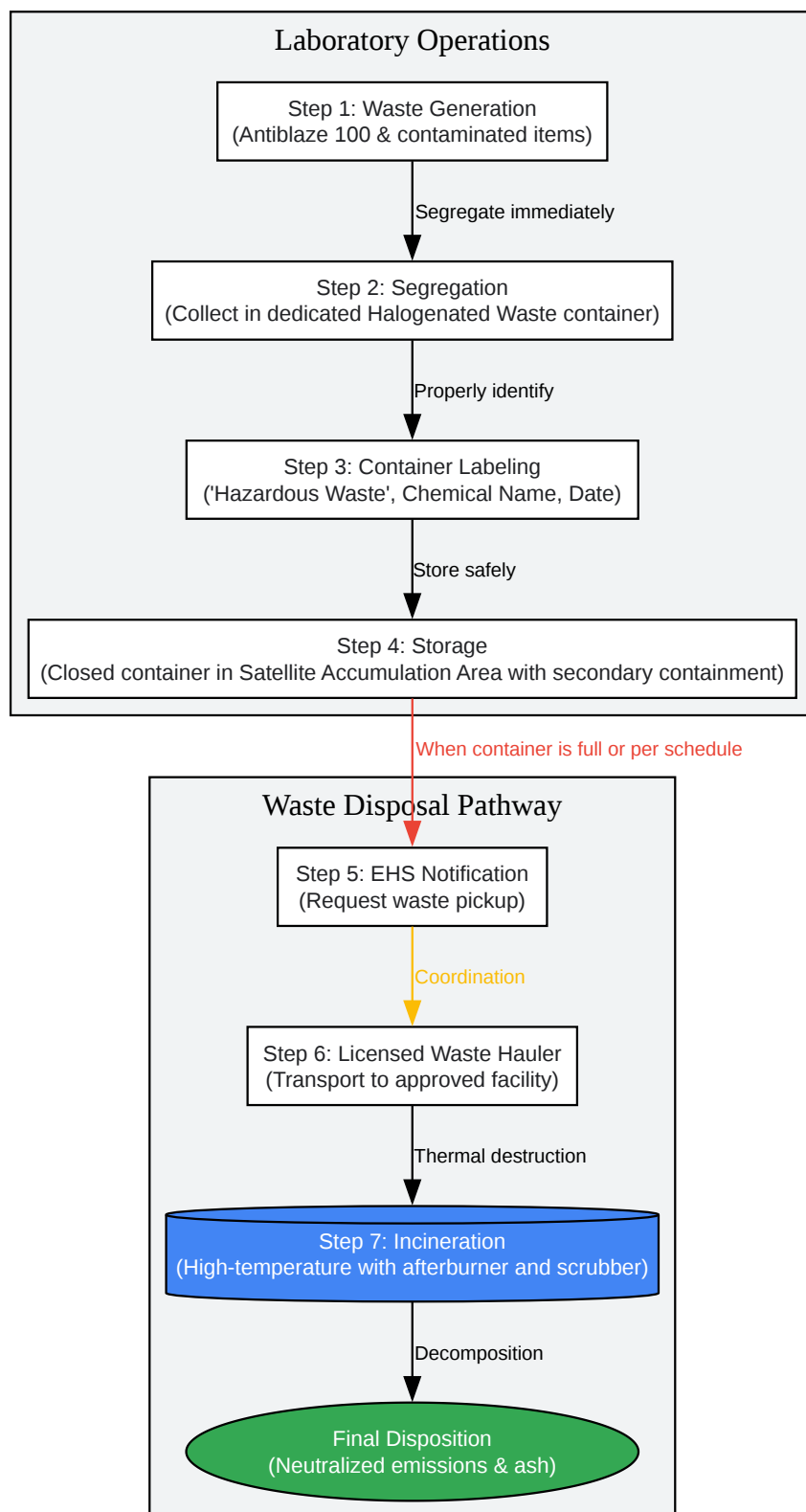
## Quantitative Data and Regulatory Information

The following table summarizes key quantitative and regulatory information pertinent to the disposal of **Antiblaze 100**.

Parameter	Value/Information	Source
Primary Disposal Method	Incineration with afterburner and scrubber	[1]
Prohibited Disposal Methods	Sanitary sewers, storm sewers, landfills	[1]
RCRA Hazardous Waste Codes (Potential)	F001, F002 (if mixed with spent halogenated solvents). The final determination of the waste code is the responsibility of the generator.	[2]
Satellite Accumulation Area (SAA) Limit	A maximum of 55 gallons of hazardous waste may be stored. For acutely toxic "P-listed" waste, the limit is one quart.	

## Experimental Workflow for Antiblaze 100 Disposal

The following diagram illustrates the step-by-step workflow for the proper disposal of **Antiblaze 100** from a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Antiblaze 100** waste.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. campusoperations.temple.edu [campusoperations.temple.edu]
- 2. Waste Code [rcrainfo.epa.gov]
- To cite this document: BenchChem. [Proper Disposal of Antiblaze 100: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10775394#antiblaze-100-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)